

Personal protective equipment for handling 7-Hydroxy-4-methylcoumarin-3-acetic acid

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Compound of Interest

Compound Name: 7-Hydroxy-4-methylcoumarin-3-acetic acid

Cat. No.: B149092

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Essential Safety and Handling Guide for 7-Hydroxy-4-methylcoumarin-3-acetic acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **7-Hydroxy-4-methylcoumarin-3-acetic acid**. Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **7-Hydroxy-4-methylcoumarin-3-acetic acid** to minimize exposure and ensure personal safety.^{[1][2][3]}

PPE Category	Specific Requirements
Eye and Face Protection	Tight-sealing safety goggles or safety glasses with side-shields conforming to EN166 or NIOSH standards. A face shield may be required for splash hazards. [2] [4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) must be inspected before use. [4] Protective clothing, such as a lab coat, should be worn to prevent skin contact. [2] [3]
Respiratory Protection	A NIOSH/MSHA approved respirator should be worn if exposure limits are exceeded or if irritation is experienced. [2] Use in a well-ventilated area is crucial. [1] [3]

Operational Plan: Step-by-Step Handling Protocol

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is properly labeled with the chemical name, CAS number (5852-10-8), and hazard information.
- Ensure the Safety Data Sheet (SDS) is accessible.

2. Storage:

- Store in a cool, dry, and well-ventilated area.[\[3\]](#)
- Keep the container tightly closed to prevent contamination and exposure to moisture.[\[1\]](#)[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)

3. Preparation and Use:

- Work in a designated area, such as a chemical fume hood, to ensure adequate ventilation.[\[1\]](#)
[\[3\]](#)
- Before handling, ensure all required PPE is correctly worn.
- Avoid the formation of dust and aerosols.[\[3\]](#)[\[4\]](#)
- Measure and dispense the chemical carefully to avoid spills.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)[\[4\]](#)

4. Accidental Release Measures:

- In case of a spill, evacuate the area.
- Wear appropriate PPE, including respiratory protection, before attempting to clean up.
- For solid spills, carefully sweep up the material to avoid creating dust and place it in a suitable, closed container for disposal.[\[3\]](#)[\[4\]](#)
- Do not let the product enter drains.[\[4\]](#)

Disposal Plan: Waste Management Protocol

1. Waste Identification and Segregation:

- All materials contaminated with **7-Hydroxy-4-methylcoumarin-3-acetic acid**, including unused product, empty containers, and contaminated PPE, must be treated as chemical waste.
- Segregate this waste from other laboratory waste streams.

2. Waste Collection and Storage:

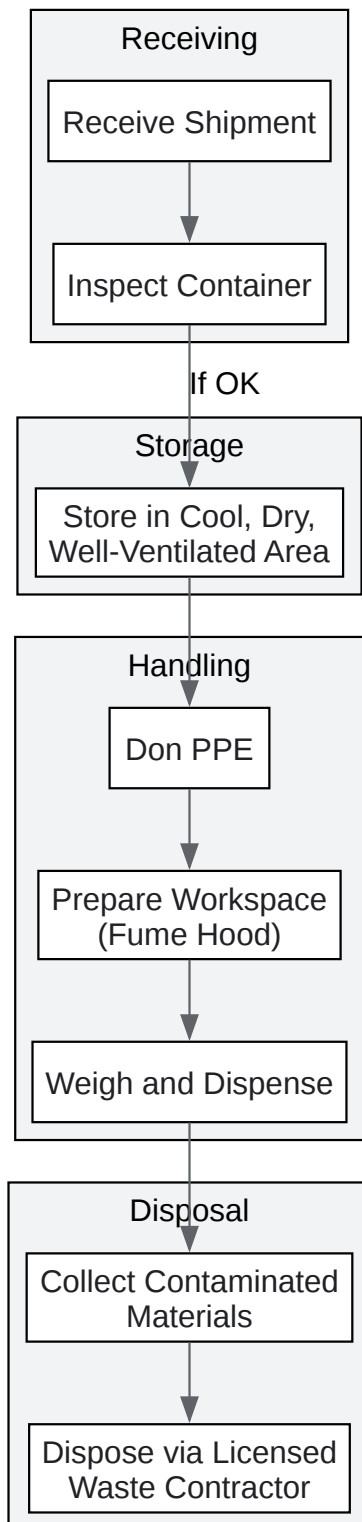
- Collect waste in a clearly labeled, sealed, and appropriate container.
- Store the waste container in a designated, secure area away from incompatible materials.

3. Disposal:

- Dispose of the chemical waste in accordance with all applicable local, state, and federal regulations.[\[5\]](#)
- Use a licensed chemical waste disposal company for final disposal.

Workflow for Handling 7-Hydroxy-4-methylcoumarin-3-acetic acid

Workflow for Handling 7-Hydroxy-4-methylcoumarin-3-acetic acid



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Caption: Workflow for handling **7-Hydroxy-4-methylcoumarin-3-acetic acid**.

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